

Calceolarioside B IL-6 inhibition assay MG-63 cells

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Compound Focus: Calceolarioside B

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Evidence of IL-6 Inhibition in MG-63 Cells

A 2014 study isolated **Calceolarioside B** (compound **8**) from the plant *Akebia quinata* and evaluated its bioactivity. The key finding is summarized in the table below.

Aspect	Details
Plant Source	<i>Akebia quinata</i> (stem) [1]
Biological Test	Inhibitory activity against IL-6 production in TNF- α stimulated MG-63 cells [1]
Key Result	Calceolarioside B demonstrated IL-6 inhibitory activity [1]
Reported Data	The study identified the compound and reported the activity, but quantitative data (IC50) and detailed assay conditions were not provided in the available excerpt [1].

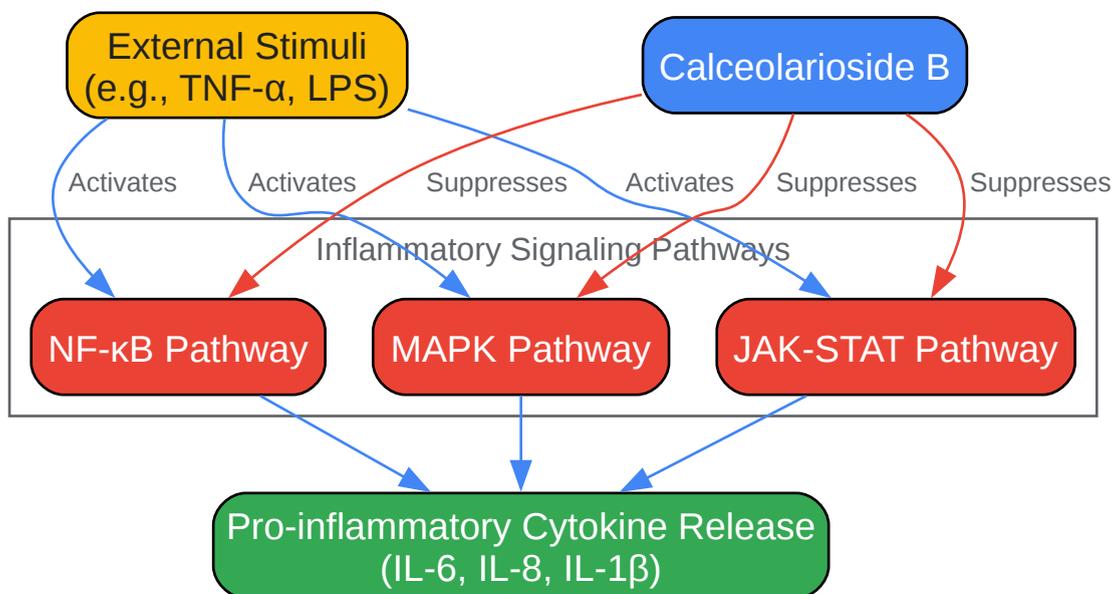
Broader Anti-inflammatory Context of Calceolarioside B

Research in other experimental models supports the general anti-inflammatory and immunomodulatory potential of **Calceolarioside B**, suggesting its mechanism may extend beyond a single cell type.

- **In Human Keratinocytes (HaCaT cells):** **Calceolarioside B** significantly inhibited the secretion of pro-inflammatory cytokines **IL-6 and IL-8** in a model of skin inflammation [2] [3].
- **In Macrophages and COVID-19 Models:**
 - It reduced IL-6 expression and promoted a switch in macrophages from the pro-inflammatory M1 phenotype to the anti-inflammatory M2 phenotype [4].
 - It demonstrated high-affinity binding to the SARS-CoV-2 Omicron BA.2 spike protein and inhibited viral entry into host cells, positioning it as a potential dual-function agent with both antiviral and immunomodulatory effects [4].

Proposed Signaling Pathways

The following diagram illustrates key inflammatory signaling pathways that **Calceolarioside B** may influence based on related research, though its specific mechanism in MG-63 cells requires further validation.



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References

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